

# 2-Quinolinecarboxaldehyde CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Quinolinecarboxaldehyde

Cat. No.: B031650

[Get Quote](#)

## An In-depth Technical Guide to 2-Quinolinecarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Quinolinecarboxaldehyde** (CAS No. 5470-96-2), a versatile heterocyclic aldehyde. It serves as a crucial building block in the synthesis of a wide array of organic compounds, including pharmaceuticals, dyes, and fluorescent probes.<sup>[1][2]</sup> This document details its chemical and physical properties, safety information, experimental protocols for its synthesis and purification, and its applications in research and development.

## Core Properties and Safety Information

**2-Quinolinecarboxaldehyde**, also known as quinaldehyde, is a yellow to brown crystalline solid.<sup>[1]</sup> Its structure, featuring a quinoline ring substituted with a carboxaldehyde group at the 2-position, makes it a valuable intermediate in organic synthesis.<sup>[1][2]</sup>

## Chemical and Physical Properties

The key physicochemical properties of **2-Quinolinecarboxaldehyde** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
CAS Number	5470-96-2	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>7</sub> NO	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	157.17 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Orange to brown crystals or crystalline powder	<a href="#">[1]</a>
Melting Point	70-72 °C	<a href="#">[5]</a> <a href="#">[6]</a>
Solubility	Insoluble in water	<a href="#">[5]</a>
EINECS Number	226-804-3	<a href="#">[1]</a> <a href="#">[3]</a>

## Safety and Handling

**2-Quinolinecarboxaldehyde** is classified as an irritant and requires careful handling in a laboratory setting.[\[4\]](#) Adherence to the following safety protocols is essential.

Hazard Class	GHS Classification	Source(s)
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[4]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[4]
Hazard Classifications	Skin Irritation (Category 2) Eye Irritation (Category 2) Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	[4]
Storage	Store in a cool, dry place. Air sensitive. Incompatible with strong oxidizing agents and strong bases.	[1][7]
Personal Protective Equipment (PPE)	Dust mask (type N95), eyeshields, gloves	[7]

## Experimental Protocols

Detailed methodologies for the synthesis and purification of **2-Quinolinecarboxaldehyde** are crucial for researchers. The following protocols are adapted from established procedures.

### Synthesis via Reduction of Quinoline-2-Carboxylic Acid Ethyl Ester

A common method for synthesizing **2-Quinolinecarboxaldehyde** involves the reduction of an ester precursor.[8]

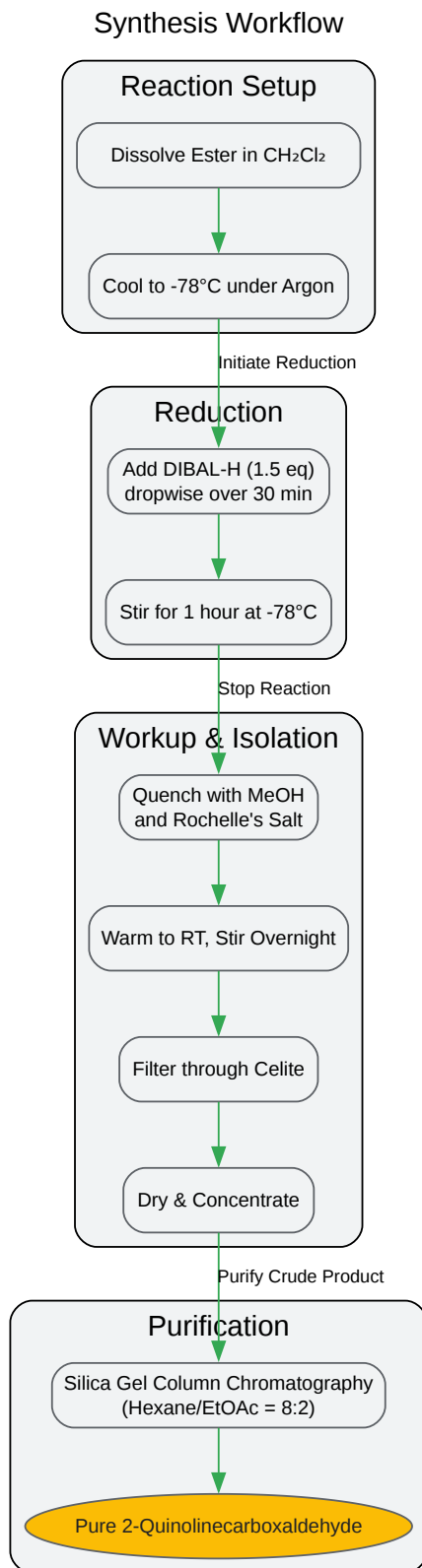
Materials:

- Quinoline-2-carboxylic acid ethyl ester
- Anhydrous Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Diisobutylaluminium hydride (DIBAL-H), 1M solution in toluene
- Methanol
- Rochelle's salt solution (potassium sodium tartrate)
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Hexane
- Ethyl Acetate (AcOEt)
- Silica gel for column chromatography

Procedure:

- Dissolve quinoline-2-carboxylic acid ethyl ester (1.0 eq) in anhydrous  $\text{CH}_2\text{Cl}_2$ .
- Cool the solution to  $-78\text{ }^\circ\text{C}$  under an argon atmosphere.
- Add DIBAL-H solution (1.5 eq) dropwise over 30 minutes, maintaining the temperature at  $-78\text{ }^\circ\text{C}$ .
- Stir the resulting solution at  $-78\text{ }^\circ\text{C}$  for an additional hour.
- Quench the reaction by the successive dropwise addition of methanol, followed by Rochelle's salt solution.
- Allow the mixture to warm to room temperature and stir overnight.
- Filter the mixture through a pad of celite, washing with  $\text{CH}_2\text{Cl}_2$ .
- Dry the combined organic filtrates over anhydrous  $\text{Na}_2\text{SO}_4$  and concentrate under reduced pressure.

- Purify the crude residue by silica gel column chromatography using a hexane/ethyl acetate (8:2) eluent to yield **2-Quinolinecarboxaldehyde** as a yellowish solid.[8]



[Click to download full resolution via product page](#)

Caption: Synthesis of **2-Quinolinecarboxaldehyde** via ester reduction.

## Purification Methods

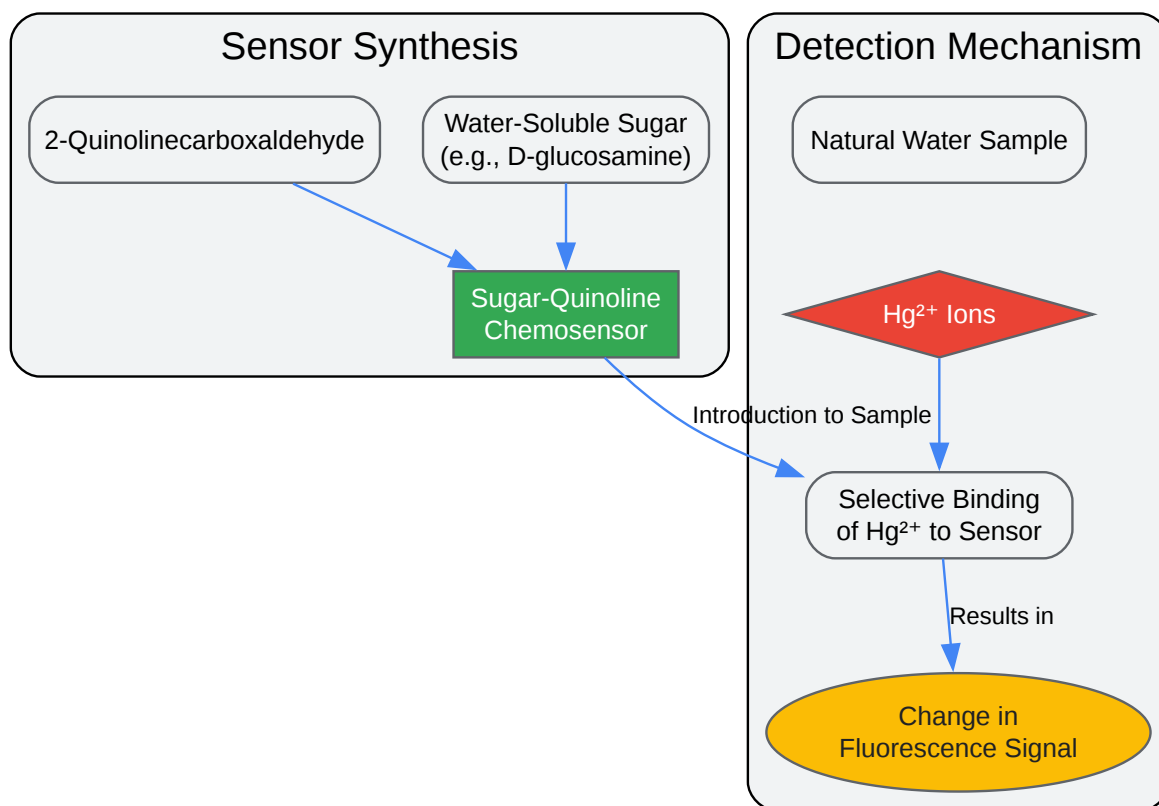
For further purification, two primary methods can be employed.

- Recrystallization: The compound can be recrystallized from water (H<sub>2</sub>O). It is important to protect it from light during this process.[\[3\]](#)[\[5\]](#)
- Steam Distillation: Steam distillation is another effective method for purifying **2-Quinolinecarboxaldehyde**.[\[3\]](#)[\[5\]](#)

## Applications in Research and Development

**2-Quinolinecarboxaldehyde** is a versatile reagent with numerous applications in medicinal chemistry, materials science, and analytical chemistry.

- Pharmaceutical Synthesis: It is a key intermediate in the creation of novel pharmaceutical agents, with research pointing towards potential antimicrobial and anticancer activities.[\[1\]](#)[\[2\]](#)
- Fluorescent Sensors: The quinoline moiety possesses inherent fluorescence properties.[\[1\]](#) This has been exploited to develop chemosensors, such as a sugar-quinoline sensor designed for the selective detection of mercury ions (Hg<sup>2+</sup>) in aqueous environments.[\[3\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Organic Synthesis Building Block: It serves as a precursor in various organic reactions, including the preparation of imine-type ligands and 3-(2-quinolyl)-1-phenyl-2-propenone through tandem aldol-Michael reactions.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Coordination Chemistry: The aldehyde is used to synthesize ligands for metal complexes, which are investigated for their catalytic and material properties.[\[2\]](#)

Application as a Fluorescent  $\text{Hg}^{2+}$  Sensor

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. guidechem.com [guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2-Quinolinecarboxaldehyde CAS#: 5470-96-2 [m.chemicalbook.com]

- 4. 2-Quinolinecarboxaldehyde | C<sub>10</sub>H<sub>7</sub>NO | CID 79619 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Quinolinecarboxaldehyde | 5470-96-2 [chemicalbook.com]
- 6. 2-Quinolinecarboxaldehyde, 97% 5470-96-2 India [ottokemi.com]
- 7. fishersci.com [fishersci.com]
- 8. 2-Quinolinecarboxaldehyde synthesis - chemicalbook [chemicalbook.com]
- 9. 2-喹啉甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]
- 10. 2-喹啉甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [2-Quinolinecarboxaldehyde CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031650#2-quinolinecarboxaldehyde-cas-number-and-properties]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)